

# (S)-(+)-1-(2-Chlorophenyl)-1,2-ethanediol

## molecular weight and formula

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### Compound of Interest

Compound Name: (S)-(+)-1-(2-Chlorophenyl)-1,2-ethanediol

Cat. No.: B161828

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## In-Depth Technical Guide: (S)-(+)-1-(2-Chlorophenyl)-1,2-ethanediol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides core information regarding the physicochemical properties of **(S)-(+)-1-(2-Chlorophenyl)-1,2-ethanediol**, a compound of interest in synthetic chemistry and pharmaceutical research.

## Physicochemical Properties

The fundamental molecular attributes of **(S)-(+)-1-(2-Chlorophenyl)-1,2-ethanediol** are summarized below.

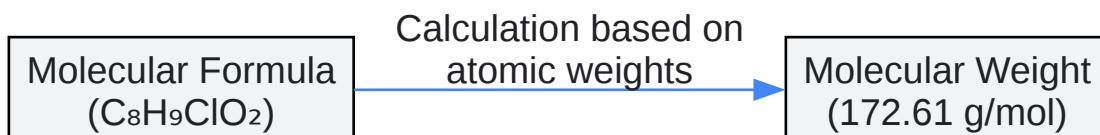
Property	Value	Citations
Molecular Formula	C <sub>8</sub> H <sub>9</sub> ClO <sub>2</sub>	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Weight	172.61 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[5]</a>
Linear Formula	ClC <sub>6</sub> H <sub>4</sub> CH(OH)CH <sub>2</sub> OH	
CAS Number	133082-13-0	<a href="#">[1]</a>

## Experimental Protocols and Signaling Pathways

Detailed experimental protocols for the synthesis or use of **(S)-(+)-1-(2-Chlorophenyl)-1,2-ethanediol** are beyond the scope of this specific guide. Similarly, as a chemical compound, it does not inherently possess biological signaling pathways. Researchers are encouraged to consult peer-reviewed literature for specific applications and experimental designs.

## Logical Relationships

The relationship between the molecular formula and molecular weight is a fundamental chemical principle. The molecular weight is derived from the sum of the atomic weights of all atoms in the molecular formula.



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Caption: Derivation of Molecular Weight from Molecular Formula.

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## References

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- 2. pubchem.ncbi.nlm.nih.gov [pubchem.ncbi.nlm.nih.gov]
- 3. (S)-1-(3-Chlorophenyl)ethane-1,2-diol | C<sub>8</sub>H<sub>9</sub>ClO<sub>2</sub> | CID 10130180 - PubChem [pubchem.ncbi.nlm.nih.gov]
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